

# sodium orthovanadate toxicity comparison other vanadium compounds

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## Compound Focus: Sodium orthovanadate

CAS No.: 13721-39-6

Cat. No.: S591899

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## Comparative Toxicity Overview

The table below summarizes the key toxicity characteristics of **sodium orthovanadate** and other significant vanadium compounds.

Compound	Oxidation State	Key Toxicological Findings (Oral Exposure)	Relative Toxicity & Notes
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| **Sodium Orthovanadate** ( $\text{Na}_3\text{VO}_4$ ) | +5 (Pentavalent) | • Induces nephrotoxicity (increased serum creatinine/urea, tubular necrosis) in rats at 10 mg/kg [1]. • Inhibits protein tyrosine phosphatases (PTPs), disrupting cell signaling [2] [3]. | **Generally higher toxicity** than tetravalent compounds [4]. A potent, non-selective PTP inhibitor [3]. | | **Sodium Metavanadate** ( $\text{NaVO}_3$ ) | +5 (Pentavalent) | • More overt toxicity (lethargy, abnormal gait) in rodent studies compared to V+4; higher doses caused severe water consumption reduction [5]. • Associated with hematological, developmental, and reproductive effects in animals [6]. | **High toxicity.** Considered more toxic than V+4 compounds like vanadyl sulfate based on clinical observations [5]. | | **Vanadyl Sulfate** ( $\text{VOSO}_4$ ) | +4 (Tetravalent) | • Shows lower toxicity in short-term rodent studies compared to pentavalent forms [5]. • Explored for insulin-mimetic/anti-diabetic properties [7] [6]. | **Moderate toxicity.** Appears less toxic than sodium metavanadate under identical experimental conditions [5]. | | **Vanadium Pentoxide** ( $\text{V}_2\text{O}_5$ ) | +5 (Pentavalent) | • Primary hazard is **inhalation**: causes

lung irritation, coughing, wheezing, and inflammatory responses in humans and animals [7] [8]. • Classified as possibly carcinogenic to humans (IARC Group 2B) via inhalation [5]. | **High toxicity via inhalation.** ~100% absorbed by lungs [7]. The most toxic vanadium compound by this route [7]. |

## Detailed Experimental Data and Protocols

For researchers to critically evaluate these findings, here is a summary of key experimental methodologies and data from the literature.

### 14-Day Drinking Water Toxicity Study (NTP)

This study directly compared sodium metavanadate (V+5) and vanadyl sulfate (V+4), which is highly relevant for understanding the toxicity of pentavalent vanadium, including orthovanadate [5].

- **Test System & Groups:** Harlan Sprague Dawley rats and B6C3F1/N mice (5/group) were exposed to 0, 125, 250, 500, 1000, or 2000 mg/L of either compound in drinking water for 14 days.
- **Key Findings:**
  - **Overt Toxicity:** Animals receiving 1000 and 2000 mg/L sodium metavanadate had to be removed early due to severe toxicity (lethargy, abnormal gait), which was not observed with vanadyl sulfate.
  - **Water Consumption & Body Weight:** Both compounds significantly reduced water consumption (up to 80% at 2000 mg/L), leading to decreased body weight. However, the effects were more pronounced with sodium metavanadate.
  - **Conclusion:** Sodium metavanadate (V+5) was more toxic than vanadyl sulfate (V+4), and this difference could not be explained by total vanadium intake alone, suggesting intrinsic differences in toxicity or disposition [5].

### Internal Dose and Speciation Study

A critical study investigated why V+5 compounds are more toxic, focusing on absorption and fate in the body [4].

- **Experimental Protocol:** Rats were exposed to vanadyl sulfate (V+4) or sodium metavanadate (V+5) in drinking water for 14 days. Researchers measured total vanadium and speciated the oxidation states in plasma, blood, and liver using UPLC-ICP-MS.

- **Key Results:**

- **Absorption & Plasma Levels:** After normalizing for the dose consumed, total vanadium concentrations in plasma and tissues were higher following exposure to V+5 (sodium metavanadate) than to V+4.
- **In Vivo Speciation:** Regardless of whether V+4 or V+5 was administered, the primary oxidation state found in rodent plasma was V+4. This indicates that V+5 is reduced to V+4 in the body.
- **Tissue Retention:** The liver-to-blood concentration ratio was high (4-7), indicating significant tissue retention for both compounds.
- **Interpretation:** The higher internal dose of total vanadium from V+5 exposure may explain its greater observed toxicity, despite its reduction to V+4 in the bloodstream [4].

## Sodium Orthovanadate-Induced Nephrotoxicity

A 2025 study specifically examined the kidney damage caused by **sodium orthovanadate** and a potential therapeutic intervention [1].

- **Animal Model:** Sprague Dawley male rats were injected intraperitoneally with 10 mg/kg **sodium orthovanadate** for 10 days.
- **Toxicity Endpoints:** The treatment resulted in:
  - Marked reduction in body weight.
  - Increased serum creatinine and urea, key markers of kidney dysfunction.
  - Pathological findings including renal vascular dilatation, acute tubular necrosis, and numerous mitoses in tubular cells.
- **Mechanism Insight:** The study confirmed that **sodium orthovanadate**-induced nephrotoxicity is linked to its action as a phosphatase inhibitor, affecting cell survival (AKT) and stress (p38 MAPK) signaling pathways in podocytes (kidney cells) [1].

## Mechanisms of Toxicity and Signaling Pathways

The primary mechanism underlying the toxicity of pentavalent vanadium compounds like **sodium orthovanadate** is the inhibition of protein tyrosine phosphatases (PTPs) [2] [3]. These enzymes work alongside kinases to regulate cell signaling, controlling processes like growth, differentiation, and survival.

The following diagram illustrates how **sodium orthovanadate** disrupts this balance, leading to cellular toxicity.

This disruption of phosphorylation dynamics can lead to sustained activation of signaling pathways, such as the MAPK (ERK) pathway, which has been linked to both insulin-mimetic effects and potential toxicity, including apoptosis [7] [3]. The generation of reactive oxygen species (ROS) through redox cycling between V+4 and V+5 states also contributes to oxidative stress and cellular damage [7].

## Research Implications and Safety

- **Choosing a Vanadium Compound:** Your choice should be guided by the research goal. **Sodium orthovanadate** is a powerful tool for probing phosphatase-dependent signaling. For studies exploring metabolic effects, vanadyl sulfate may be preferable due to its lower acute toxicity and documented insulin-mimetic properties.
- **Critical Safety Note:** When handling any vanadium compound, especially pentavalent forms, strict safety protocols are essential due to their toxicity. This includes using appropriate personal protective equipment (PPE) and working in a controlled environment [2].

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